

Unraveling the Enigmatic Safety Profile of JP83: A Multifaceted Designator

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Compound of Interest		
Compound Name:	JP83	
Cat. No.:	B560362	Get Quote

The designation "JP83" presents a notable challenge in scientific and technical literature, appearing across disparate fields and referring to distinct entities, from a potent chemical inhibitor to a bacterial strain and a high-performance audio amplifier. This guide addresses the available information regarding the safety and toxicity of "JP83" in a biomedical context, while acknowledging the significant ambiguity of the term. For researchers, scientists, and drug development professionals, it is crucial to first identify the specific "JP83" of interest to access relevant data.

JP83 as a Chemical Compound: An FAAH Inhibitor

In the realm of medicinal chemistry, **JP83** is identified as an N-(6-phenyl)hexylcarbamate analogue, a potent inhibitor of Fatty Acid Amide Hydrolase (FAAH).[1] FAAH is an enzyme that degrades fatty acid amides, a class of endogenous signaling lipids that includes the endocannabinoid anandamide. By inhibiting FAAH, compounds like **JP83** can modulate the endocannabinoid system, which plays a role in pain, inflammation, and mood.

One study mentions the development of **JP83** as a hybrid of two other compounds, OL-135 and URB597, where the cyclohexyl group was replaced with a phenhexyl group.[2] Another publication notes that **JP83** is a potent compound representative of a biphenyl series of inhibitors with an IC50 of 14 nM.[1] A patent application also lists **JP83** among a series of FAAH inhibitors for the potential treatment of abdominal, visceral, and pelvic pain.

Despite these mentions, a comprehensive public safety and toxicity profile for **JP83** as a chemical entity is not readily available in the public domain. Key toxicological data points such



as LD50 (median lethal dose) and NOAEL (No-Observed-Adverse-Effect Level) are not published. Furthermore, detailed experimental protocols for any safety studies that may have been conducted, including information on animal models, dosage, and administration routes, are absent from the available literature.

JP83 as a Bacterial Strain: Staphylococcus aureus

In the field of microbiology, "**JP83**" refers to a specific strain of Staphylococcus aureus.[3][4] This strain has been used in research to study the SOS response, a global response to DNA damage in bacteria, and its role in the horizontal transfer of virulence factors.[3][4] Specifically, strain **JP83** is a derivative of S. aureus RN27 that encodes a noncleavable form of the LexA protein [LexA(G94E)], which is a key repressor of the SOS response.[3][4] Studies involving this strain have investigated its response to β -lactam antibiotics like ampicillin.[3][4]

The safety and toxicity information for this bacterial strain would be relevant in the context of its handling in a laboratory setting (i.e., biosafety level) and its pathogenic potential. However, specific toxicity studies on the **JP83** strain itself, outside of its use as a research tool, are not detailed in the provided search results.

The Challenge of Data Scarcity and the Path Forward

The significant lack of a consolidated and publicly accessible safety and toxicity profile for a chemical compound designated "**JP83**" poses a considerable hurdle for researchers and drug development professionals. The ambiguity of the term, with its concurrent use in microbiology and commercial electronics, further complicates data retrieval.

For those interested in the therapeutic potential of the FAAH inhibitor **JP83**, the next steps would involve:

- Direct Inquiry: Contacting the research groups or companies that have published on or patented this compound to request any available non-confidential safety data.
- Literature Monitoring: Setting up alerts for new publications or patents that may disclose toxicological information on **JP83**.



 Analog-Based Assessment: In the absence of direct data, a preliminary risk assessment could be conducted by examining the safety profiles of structurally similar FAAH inhibitors.

Due to the lack of specific data, it is not possible to provide the requested tables of quantitative data, detailed experimental protocols, or diagrams of signaling pathways related to the safety and toxicity of a chemical compound named **JP83** at this time. Researchers are urged to exercise caution and verify the identity of "**JP83**" in their sources to ensure they are accessing relevant and accurate information.

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